

Synthesis Application Note: 5-Fluoro-2-methyl-3-nitrophenol

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Compound of Interest

Compound Name: 5-Fluoro-2-methyl-3-nitrophenol

Cat. No.: B13131435

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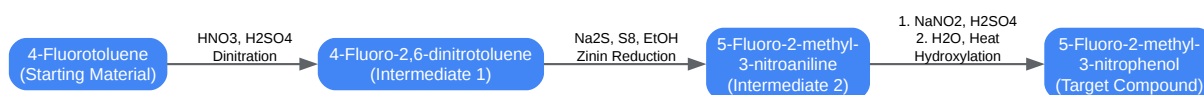
Target Audience: Researchers, Synthetic Chemists, and Drug Development Professionals

Compound: **5-Fluoro-2-methyl-3-nitrophenol** (CAS: 1803792-34-8)

Executive Summary & Retrosynthetic Strategy

5-Fluoro-2-methyl-3-nitrophenol is a highly functionalized, multi-substituted aromatic building block frequently utilized in the development of agrochemicals and active pharmaceutical ingredients (APIs). Synthesizing a phenol with this specific substitution pattern (1-OH, 2-CH₃, 3-NO₂, 5-F) requires strict regiocontrol.

Attempting to directly nitrate 5-fluoro-2-methylphenol leads to poor regioselectivity due to the competing directing effects of the hydroxyl and methyl groups. Therefore, the optimal retrosynthetic pathway begins with 4-fluorotoluene. By leveraging the dominant activating effect of the methyl group, we can achieve selective dinitration, followed by a controlled partial reduction of one nitro group, and finally a Sandmeyer-type hydroxylation to yield the target phenol.



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Figure 1: Three-step synthetic workflow from 4-fluorotoluene to **5-fluoro-2-methyl-3-nitrophenol**.

Mechanistic Insights & Causality (The "Why")

To ensure a self-validating and reproducible protocol, it is critical to understand the causality behind the reagent choices and reaction conditions.

Regioselective Dinitration (Electrophilic Aromatic Substitution)

In 4-fluorotoluene, the methyl group is an activating ortho/para director (via hyperconjugation), while the fluorine atom is a deactivating ortho/para director (via inductive withdrawal, despite resonance donation) [1]. Because the alkyl group is activating, its directing effects dominate the

electrophilic attack. Consequently, nitration occurs exclusively ortho to the methyl group at positions 2 and 6, yielding the symmetric intermediate 4-fluoro-2,6-dinitrotoluene[1].

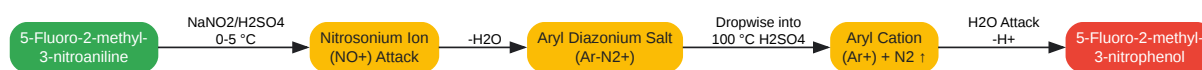
The Zinin Partial Reduction

Reducing only one nitro group in a dinitroarene is notoriously difficult with standard catalytic hydrogenation (e.g., Pd/C and H₂), which typically over-reduces the molecule to a diamine. To solve this, we employ the Zinin Reduction using sodium disulfide (Na₂S₂). The negative divalent sulfur selectively attacks the most sterically accessible nitro group[2]. Because 4-fluoro-2,6-dinitrotoluene possesses a plane of symmetry, reduction of either nitro group yields the exact same intermediate: 5-fluoro-2-methyl-3-nitroaniline (also named 2-amino-4-fluoro-6-nitrotoluene).

Diazotization and Aryl Cation Hydroxylation

The final step converts the newly formed aniline into a phenol. This requires diazotization followed by hydrolysis[3].

- **The Acid Choice (Critical):** We explicitly use sulfuric acid (H₂SO₄) rather than hydrochloric acid (HCl). If HCl were used, the abundant chloride ions could act as nucleophiles during the thermal decomposition of the diazonium salt, leading to the formation of an aryl chloride (a classic Sandmeyer side-product). H₂SO₄ ensures that water is the only viable nucleophile.
- **The Thermal Strategy:** The diazonium salt is formed at 0–5 °C to prevent premature decomposition. Instead of heating the entire batch slowly (which promotes unwanted azo-coupling between the diazonium salt and the newly formed phenol), the cold diazonium solution is added dropwise into a separate flask of boiling 50% H₂SO₄. This instantly converts the diazonium ion to an aryl cation, which is immediately trapped by water to form the phenol.



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Figure 2: Mechanistic pathway of diazonium salt formation and subsequent hydrolysis to phenol.

Step-by-Step Experimental Protocols

Step 1: Synthesis of 4-Fluoro-2,6-dinitrotoluene

- **Preparation:** Equip a 500 mL 3-neck round-bottom flask with a magnetic stirrer, dropping funnel, and thermometer. Add 100 mL of concentrated H_2SO_4 (98%) and cool to 0 °C using an ice-salt bath.
- **Nitration Mixture:** Slowly add 45 mL of fuming HNO_3 (approx. 2.5 eq) to the sulfuric acid, maintaining the temperature below 10 °C.
- **Substrate Addition:** Place 4-fluorotoluene (55.0 g, 0.50 mol) in the dropping funnel. Add it dropwise to the nitrating mixture over 1 hour, ensuring the internal temperature does not exceed 15 °C.
- **Heating:** Once the addition is complete, remove the ice bath and gradually heat the reaction mixture to 65 °C for 3 hours to drive the second nitration event to completion.
- **Workup:** Cool the mixture to room temperature and pour it carefully over 500 g of crushed ice with vigorous stirring. A pale yellow precipitate will form. Filter the solid via vacuum filtration, wash thoroughly with cold distilled water until the filtrate is pH neutral, and dry under vacuum to yield 4-fluoro-2,6-dinitrotoluene.

Step 2: Synthesis of 5-Fluoro-2-methyl-3-nitroaniline (Zinin Reduction)

- **Reagent Preparation:** In a separate flask, dissolve sodium sulfide nonahydrate ($\text{Na}_2\text{S} \cdot 9\text{H}_2\text{O}$, 72.0 g, 0.30 mol) and elemental sulfur (S_8 , 9.6 g, 0.30 mol) in 100 mL of water. Heat gently until the sulfur dissolves, forming a dark red solution of sodium disulfide (Na_2S_2).
- **Reaction Setup:** Dissolve 4-fluoro-2,6-dinitrotoluene (50.0 g, 0.25 mol) in 250 mL of ethanol in a 1 L flask equipped with a reflux condenser. Bring the solution to a gentle reflux.
- **Reduction:** Add the aqueous sodium disulfide solution dropwise to the refluxing ethanol solution over 45 minutes. Continue refluxing for an additional 2 hours.

- **Workup:** Concentrate the mixture under reduced pressure to remove the majority of the ethanol. Dilute the residue with 300 mL of water and extract with Ethyl Acetate (3 x 150 mL). Wash the combined organic layers with brine, dry over anhydrous Na₂SO₄, and concentrate. Purify via recrystallization from ethanol/water to yield 5-fluoro-2-methyl-3-nitroaniline as an orange/red solid.

Step 3: Synthesis of 5-Fluoro-2-methyl-3-nitrophenol

- **Diazotization:** Suspend 5-fluoro-2-methyl-3-nitroaniline (34.0 g, 0.20 mol) in 200 mL of 30% aqueous H₂SO₄. Cool the suspension to 0–5 °C in an ice bath.
- **Nitrite Addition:** Dissolve NaNO₂ (15.2 g, 0.22 mol) in 40 mL of water. Add this solution dropwise to the aniline suspension, keeping the temperature strictly below 5 °C. Stir for 45 minutes.
- **Validation Check:** Test the solution with starch-iodide paper; an immediate blue-black color confirms the presence of excess nitrous acid. Add small amounts of sulfamic acid until the starch-iodide test is negative to prevent side reactions.
- **Hydrolysis:** In a separate 1 L flask, heat 250 mL of 50% aqueous H₂SO₄ to 100 °C (gentle boiling). Using an addition funnel, add the cold diazonium salt solution dropwise into the boiling acid. Rapid evolution of nitrogen gas (N₂ ↑) will occur.
- **Workup:** After the addition is complete, reflux for an additional 15 minutes, then cool to room temperature. Extract the aqueous mixture with Dichloromethane (DCM, 3 x 100 mL). Wash the organic layer with water, dry over MgSO₄, and evaporate the solvent. The crude product can be purified by silica gel chromatography (Hexanes:EtOAc) to yield pure **5-Fluoro-2-methyl-3-nitrophenol**.

Quantitative Data & Reagent Tables

The following table summarizes the stoichiometry, reaction conditions, and expected yields for the synthetic workflow.

Step	Substrate	Key Reagents	Equivalents	Reaction Temp	Expected Yield
1	4-Fluorotoluene (1.0 eq)	Fuming HNO ₃ / H ₂ SO ₄	2.5 eq (HNO ₃)	0 °C → 65 °C	85 – 90%
2	4-Fluoro-2,6-dinitrotoluene (1.0 eq)	Na ₂ S·9H ₂ O / S ₈	1.2 eq (Na ₂ S ₂)	78 °C (Reflux)	65 – 75%
3	5-Fluoro-2-methyl-3-nitroaniline (1.0 eq)	NaNO ₂ / H ₂ SO ₄ (aq)	1.1 eq (NaNO ₂)	0 °C → 100 °C	70 – 80%

References

- ResearchGate: Selective nitration of aromatic compounds catalyzed by H β zeolite using N₂O₅ (Contextual background on fluorotoluene nitration directing effects). URL: [\[Link\]](#)
- Wikipedia (Citing Porter, H.K., Organic Reactions, 1973): Zinin Reaction (Mechanistic principles of selective nitroarene reduction). URL: [\[Link\]](#)

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